

# Thermodynamic Properties of 3-Methyl-2-hexene: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methyl-2-hexene

Cat. No.: B101136

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This in-depth technical guide provides a summary of available thermodynamic data for **3-Methyl-2-hexene**. The information is intended for researchers, scientists, and drug development professionals who require precise thermodynamic parameters for this compound. This document presents quantitative data in structured tables, outlines common experimental protocols for the determination of such data, and includes a visualization of the general workflow for thermodynamic data acquisition.

## Core Thermodynamic Data

**3-Methyl-2-hexene** (C<sub>7</sub>H<sub>14</sub>, molar mass: 98.1861 g/mol ) is an unsaturated hydrocarbon with two stereoisomers, (E)- and (Z)-**3-Methyl-2-hexene**.<sup>[1][2]</sup> The thermodynamic properties can vary between the individual isomers and the isomeric mixture. The following tables summarize the key thermodynamic data available for **3-Methyl-2-hexene** and its isomers.

Table 1: Enthalpy and Gibbs Free Energy of Formation

Property	Value	Units	Compound	Source
Standard Enthalpy of Formation (Gas, $\Delta_f H^\circ_{\text{gas}}$ )	$-75.9 \pm 1.5$	kJ/mol	3-Methyl-2-hexene	Cheméo
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	46.29	kJ/mol	3-Methyl-2-hexene	Cheméo

Table 2: Heat Capacity and Entropy

Property	Value	Units	Temperature (K)	Compound	Source
Ideal Gas Heat Capacity (Cp,gas)	165.71	J/mol·K	298.15	3-Methyl-2-hexene	Cheméo
Ideal Gas Heat Capacity (Cp,gas)	240.48	J/mol·K	400.00	3-Methyl-2-hexene	Cheméo
Ideal Gas Heat Capacity (Cp,gas)	315.24	J/mol·K	500.00	3-Methyl-2-hexene	Cheméo

Table 3: Phase Change and Critical Properties

Property	Value	Units	Compound	Source
Normal Boiling Point (T <sub>boil</sub> )	367 ± 5	K	3-Methyl-2-hexene	NIST WebBook[3]
Enthalpy of Vaporization (Δ <sub>vap</sub> H°)	35.6	kJ/mol	(Z)-3-Methyl-2-hexene	NIST WebBook[4]
Enthalpy of Vaporization (Δ <sub>vap</sub> H)	34.2	kJ/mol	(Z)-3-Methyl-2-hexene	NIST WebBook[4]
Enthalpy of Vaporization (Δ <sub>vap</sub> H°)	8.20	kcal/mol	(E)-3-Hexene, 2-methyl-	NIST WebBook[5]
Critical Temperature (T <sub>c</sub> )	545.00	K	3-Methyl-2-hexene	Cheméo
Critical Pressure (P <sub>c</sub> )	2900.00	kPa	3-Methyl-2-hexene	Cheméo

## Experimental Protocols

The precise determination of thermodynamic properties for volatile organic compounds like **3-Methyl-2-hexene** involves a variety of specialized experimental techniques. While specific experimental details for this compound are not readily available in the public domain, this section outlines the general methodologies employed for determining the key thermodynamic parameters presented above.

## Enthalpy of Formation

The standard enthalpy of formation (Δ<sub>f</sub>H°) of a volatile organic compound is typically determined indirectly through its enthalpy of combustion.

Bomb Calorimetry:

- A precisely weighed sample of the compound is placed in a sealed container, known as a "bomb," which is then filled with high-pressure oxygen.

- The bomb is submerged in a known quantity of water in a thermally insulated container (calorimeter).
- The sample is ignited, and the complete combustion reaction releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature increase.
- By measuring the temperature change and knowing the heat capacity of the calorimeter system, the heat of combustion can be calculated.
- The standard enthalpy of formation is then derived from the experimental heat of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO<sub>2</sub> and H<sub>2</sub>O).

## Heat Capacity

The heat capacity ( $C_p$ ) of a liquid or gaseous sample is a measure of the heat required to raise its temperature by a specific amount.

Differential Scanning Calorimetry (DSC):

- A small, accurately weighed sample is placed in a sample pan, and an empty reference pan is also prepared.
- Both pans are heated or cooled at a controlled rate within the DSC instrument.
- The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- This differential heat flow is directly proportional to the heat capacity of the sample.

## Enthalpy of Vaporization

The enthalpy of vaporization ( $\Delta_{\text{vap}}H$ ) is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure.

Vapor Pressure Measurement:

- The vapor pressure of the liquid is measured at various temperatures. This can be achieved using a static or dynamic method. In the static method, the substance is placed in a closed container, and the pressure of the vapor in equilibrium with the liquid is measured at different temperatures.
- The Clausius-Clapeyron equation, which relates vapor pressure, temperature, and enthalpy of vaporization, is then used to determine the enthalpy of vaporization from the slope of a plot of the natural logarithm of vapor pressure versus the inverse of the absolute temperature.

## Boiling Point

The normal boiling point ( $T_{\text{boil}}$ ) is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure at sea level.

Ebulliometry:

- An ebulliometer is an instrument designed to measure the boiling point of a liquid with high precision.
- The liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the boiling liquid is measured using a calibrated thermometer.
- The design of the apparatus ensures that the thermometer is immersed in the vapor phase and is not affected by superheating of the liquid.

## Critical Properties

The critical temperature ( $T_c$ ) and critical pressure ( $P_c$ ) are the temperature and pressure at the critical point, above which distinct liquid and gas phases do not exist.

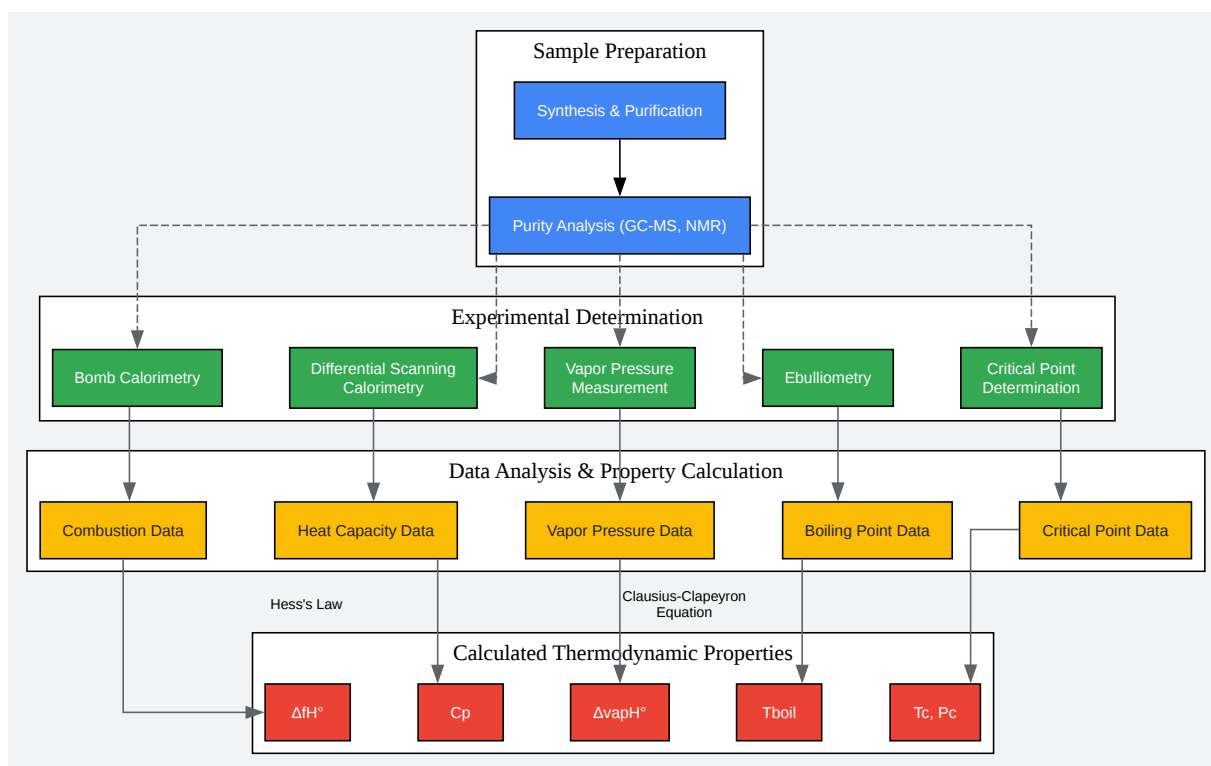
Sealed-Tube Method:

- A small amount of the liquid is sealed in a sturdy glass tube.
- The tube is slowly heated in a controlled-temperature bath.

- As the temperature approaches the critical temperature, the meniscus separating the liquid and vapor phases becomes less distinct and eventually disappears at the critical temperature.
- The pressure at this point is the critical pressure. Visual observation is used to determine the point at which the phase boundary vanishes.

## Visualization of Thermodynamic Data Workflow

The following diagram illustrates a generalized workflow for the acquisition and analysis of thermodynamic data for a volatile organic compound.



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Caption: Generalized workflow for thermodynamic data acquisition.

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## References

- 1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Ebulliometer - Wikipedia [en.wikipedia.org]
- 4. Using the Vapor Pressure of Pure Volatile Organic Compounds to Predict the Enthalpy of Vaporization and Computing the Entropy of Vaporization [scirp.org]
- 5. m.youtube.com [m.youtube.com]
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